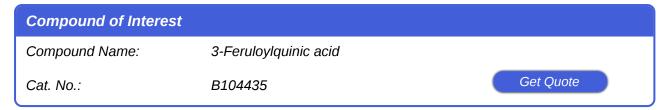


In Vitro Antioxidant Capacity of 3-Feruloylquinic Acid: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Feruloylquinic acid, a member of the feruloylquinic acid subgroup of chlorogenic acids, is a naturally occurring phenolic compound found in various plant sources. As a derivative of quinic acid and ferulic acid, it has garnered significant interest for its potential health benefits, particularly its antioxidant and anti-inflammatory properties. This technical guide provides an indepth overview of the in vitro antioxidant capacity of **3-feruloylquinic acid**, presenting quantitative data, detailed experimental protocols, and an exploration of its mechanistic action.

Quantitative Antioxidant Capacity

The antioxidant potential of **3-feruloylquinic acid** has been evaluated using various in vitro assays. The following table summarizes the available quantitative data, primarily focusing on the half-maximal inhibitory concentration (IC50), which represents the concentration of the compound required to scavenge 50% of the free radicals in the assay. A lower IC50 value indicates a higher antioxidant capacity.



Assay	Radical/Oxidant	IC50 (mg/mL)	Source
DPPH	2,2-diphenyl-1- picrylhydrazyl	0.06	INVALID-LINK[1][2]
ABTS	2,2'-azino-bis(3- ethylbenzothiazoline- 6-sulfonic acid)	0.017	INVALID-LINK[1][2]
Hydroxyl Radical Scavenging	Hydroxyl Radical (•OH)	0.49	INVALID-LINK[1]

Mechanisms of Antioxidant Action

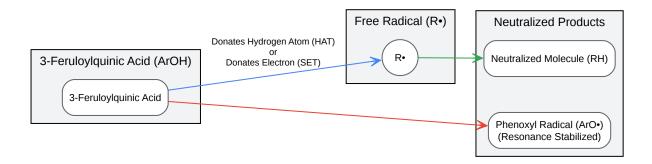
The antioxidant activity of phenolic compounds like **3-feruloylquinic acid** is primarily attributed to their ability to donate a hydrogen atom or an electron to neutralize free radicals. This process is facilitated by the hydroxyl groups present on the aromatic ring of the ferulic acid moiety. The resulting phenoxyl radical is stabilized by resonance, rendering it less reactive.

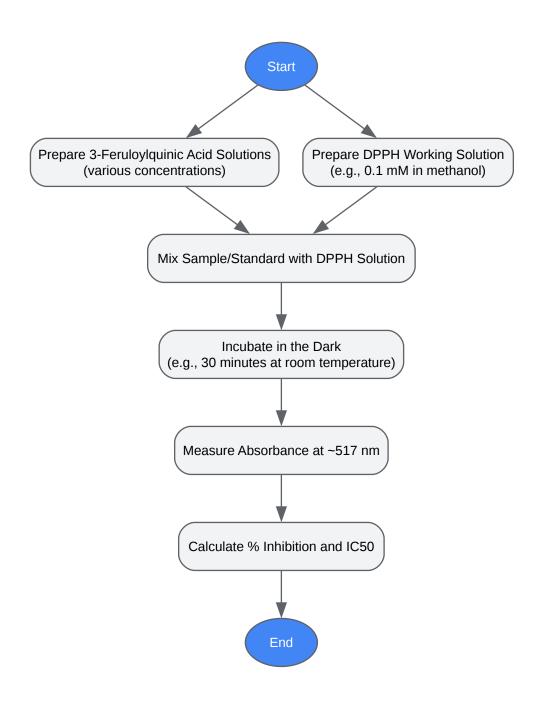
The primary mechanisms of radical scavenging by phenolic antioxidants are:

- Hydrogen Atom Transfer (HAT): The antioxidant donates a hydrogen atom to the free radical, thereby neutralizing it.
- Single Electron Transfer (SET): The antioxidant donates an electron to the free radical, forming a radical cation of the antioxidant and an anion of the free radical.

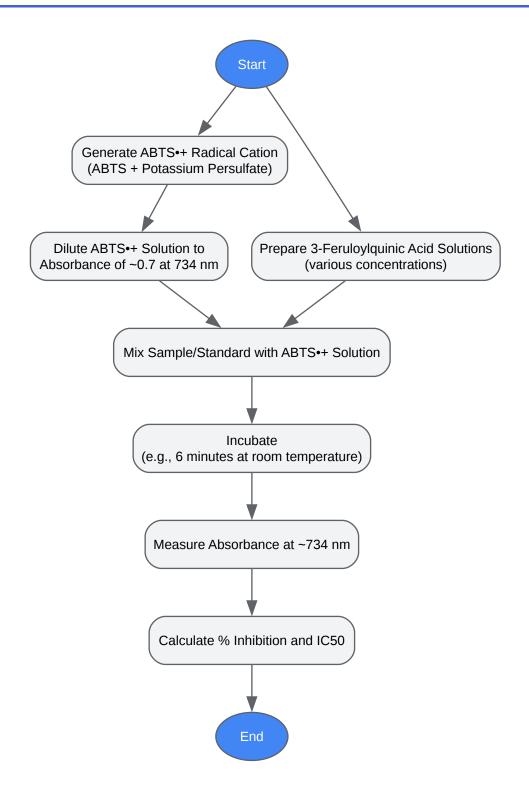
Computational studies on the related 5-feruloylquinic acid suggest that the Hydrogen Atom Transfer (HAT) mechanism is predominant in lipidic environments, while both HAT and Single Electron Transfer (SET) mechanisms are possible in aqueous media.



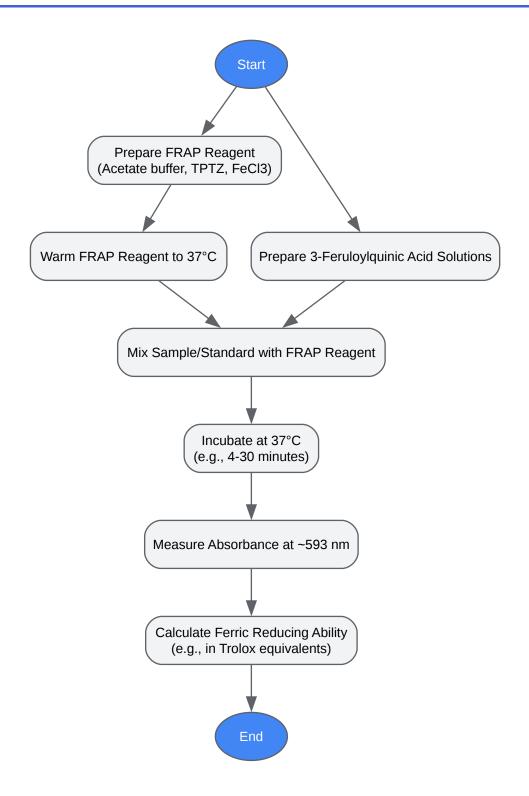




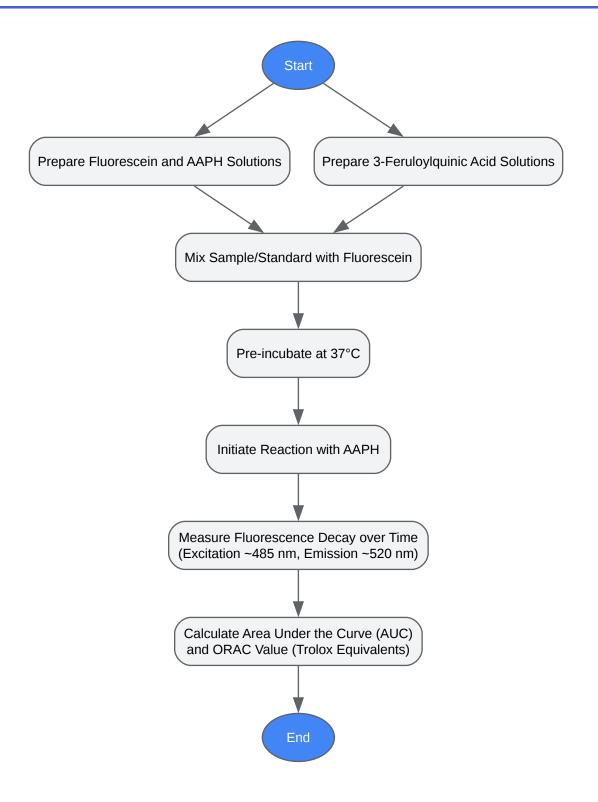




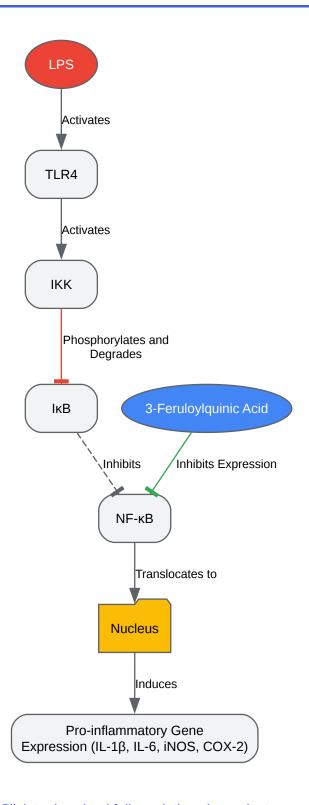












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